Comparative Stability of Aminofluorophenol Isomers: A Guide for Researchers

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Compound of Interest

Compound Name:	*2-Amino-3-fluorophenol*
CAS No.:	*53981-23-0*
Cat. No.:	*B155953*

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For researchers, scientists, and drug development professionals, understanding the relative stability of isomers is paramount for predicting chemical behavior, informing synthesis pathways, and ensuring the long-term viability of pharmaceutical compounds. This guide provides a comparative analysis of the stability of aminofluorophenol isomers, drawing upon available experimental data and computational chemistry principles.

The stability of aminofluorophenol isomers is influenced by the substitution pattern of the amino (-NH2), fluoro (-F), and hydroxyl (-OH) groups on the benzene ring. These functional groups dictate the nature and extent of intramolecular and intermolecular interactions, which in turn affect key physical properties such as melting point, boiling point, and thermodynamic stability.

Data Presentation: Physicochemical Properties

The following table summarizes the available experimental data for various aminofluorophenol isomers. It is important to note that a comprehensive experimental dataset for all possible isomers is not readily available in the literature. The presented data has been compiled from various chemical supplier and database sources.

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Isomer	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
2-Amino-3-fluorophenol	53981-23-0	C_6H_6FNO	127.12	Not widely reported	Not widely reported
2-Amino-4-fluorophenol	399-97-3	C_6H_6FNO	127.12	145-146	252.9 @ 760 mmHg
2-Amino-5-fluorophenol	53981-24-1	C_6H_6FNO	127.12	40	246.1 @ 760 mmHg
2-Amino-6-fluorophenol	53981-25-2	C_6H_6FNO	127.12	Not widely reported	140
3-Amino-2-fluorophenol	1186326-66-8	C_6H_6FNO	127.12	126-128	Not widely reported
3-Amino-4-fluorophenol	62257-16-3	C_6H_6FNO	127.12	Not widely reported	Not widely reported
3-Amino-5-fluorophenol	1167055-92-6	C_6H_6FNO	127.12	Not widely reported	Not widely reported
4-Amino-2-fluorophenol	399-96-2	C_6H_6FNO	127.12	170-172	263.3 (Predicted)
4-Amino-3-fluorophenol	399-95-1	C_6H_6FNO	127.12	135-137	Not widely reported

Analysis of Stability Trends

The relative stability of aminofluorophenol isomers is primarily governed by the interplay of intramolecular and intermolecular hydrogen bonding, as well as dipole-dipole interactions.

Intramolecular Hydrogen Bonding: The presence of hydroxyl and amino groups ortho to each other can lead to the formation of intramolecular hydrogen bonds. This is a significant stabilizing factor. For instance, in 2-aminophenol, an intramolecular hydrogen bond exists between the hydroxyl and amino groups. The introduction of a fluorine atom can modulate the strength of this interaction through its electron-withdrawing inductive effect, which can increase

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the acidity of the hydroxyl proton and potentially strengthen the hydrogen bond. The exact effect will depend on the position of the fluorine atom relative to the interacting groups.

Intermolecular Hydrogen Bonding: All aminofluorophenol isomers are capable of forming intermolecular hydrogen bonds via their -OH and -NH2 groups. The strength and extent of this intermolecular network significantly influence the melting and boiling points. Isomers that can pack more efficiently in the crystal lattice and form stronger or more numerous intermolecular hydrogen bonds will generally have higher melting points.

Computational Insights: While a comprehensive comparative computational study on all aminofluorophenol isomers is not readily available, studies on related compounds like aminophenols provide valuable insights. Density Functional Theory (DFT) calculations are a powerful tool for determining the relative stabilities of isomers by calculating their ground-state energies. In general, isomers with lower calculated total energies are considered more thermodynamically stable. Such studies on aminophenol isomers have shown that the relative positions of the functional groups significantly impact the overall stability. It is reasonable to extrapolate that similar trends, modulated by the electronic effects of the fluorine atom, would be observed for aminofluorophenol isomers.

Experimental Protocols for Stability Analysis

To experimentally determine the thermal stability of aminofluorophenol isomers, the following techniques are commonly employed:

Thermogravimetric Analysis (TGA)

Objective: To determine the decomposition temperature and mass loss profile of the compound as a function of temperature.

Methodology:

- Sample Preparation: A small, accurately weighed sample (typically 2-10 mg) of the aminofluorophenol isomer is placed in an inert crucible (e.g., alumina or platinum).
- Instrumentation: A thermogravimetric analyzer is used.

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- Atmosphere: The analysis is typically conducted under an inert atmosphere, such as nitrogen, to prevent oxidation. A constant purge gas flow rate is maintained.
- Temperature Program: The sample is heated at a constant rate (e.g., 10 °C/min) over a defined temperature range (e.g., from room temperature to 600 °C).
- Data Analysis: The instrument records the mass of the sample as a function of temperature. The resulting TGA curve is analyzed to determine the onset temperature of decomposition and the percentage of mass loss at different stages.

Differential Scanning Calorimetry (DSC)

Objective: To measure the heat flow associated with thermal transitions, such as melting and decomposition.

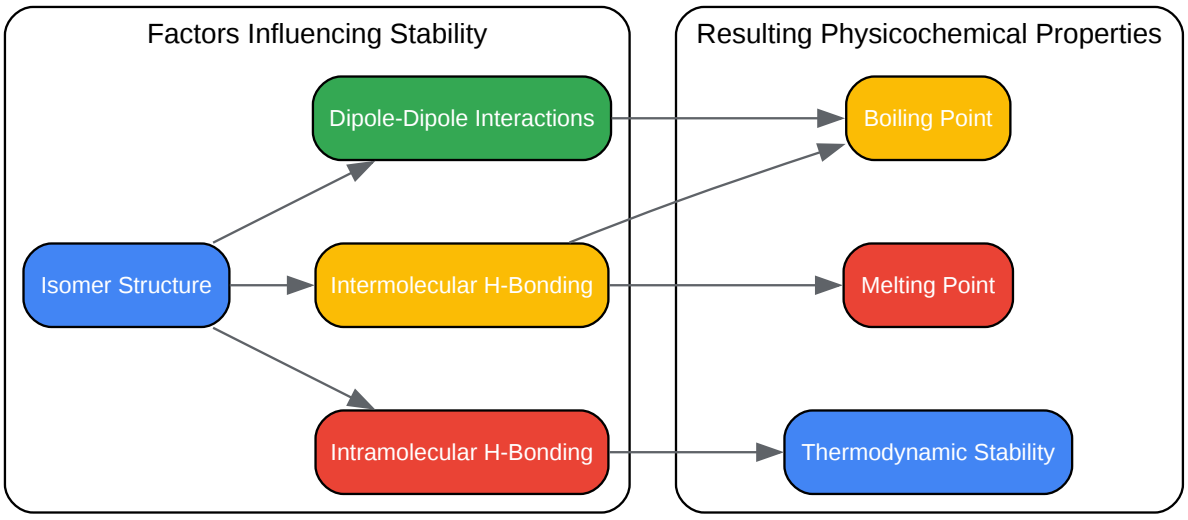
Methodology:

- Sample Preparation: A small, accurately weighed sample (typically 2-10 mg) is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- Instrumentation: A differential scanning calorimeter is used.
- Atmosphere: The analysis is conducted under an inert nitrogen atmosphere.
- Temperature Program: The sample and reference are heated at a constant rate (e.g., 10 °C/min) over a specified temperature range.
- Data Analysis: The DSC instrument measures the difference in heat flow between the sample and the reference. The resulting thermogram shows endothermic peaks (e.g., melting) and exothermic peaks (e.g., decomposition), providing information on transition temperatures and enthalpies.

Visualizing Stability Relationships and Experimental Workflows

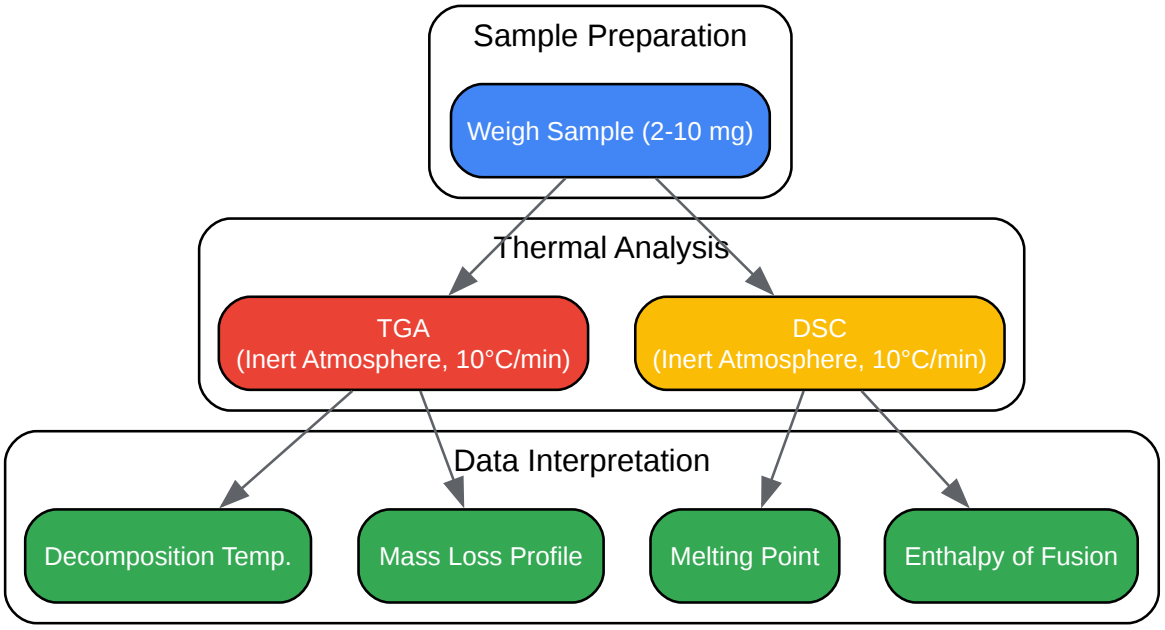
The following diagrams, generated using the DOT language, illustrate key concepts in the stability analysis of aminofluorophenol isomers.

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Factors influencing the stability of aminofluorophenol isomers.



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A typical experimental workflow for thermal stability analysis.

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